

NMR Characterization of 2-Methyl-6-nitropyridine: A Comparative Guide

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Compound of Interest

Compound Name: 2-Methyl-6-nitropyridine

CAS No.: 18368-61-1

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This guide provides a comparative analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic features of **2-Methyl-6-nitropyridine**. Due to the absence of publicly available experimental NMR data for this specific compound, this document presents a detailed comparison with two structurally related alternatives: 2-methylpyridine and 2-nitropyridine. The expected spectral characteristics of **2-Methyl-6-nitropyridine** are predicted based on the well-established principles of substituent effects in NMR spectroscopy. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Introduction to NMR Spectroscopy in Drug Development

NMR spectroscopy is a powerful analytical technique that provides detailed information about the structure, dynamics, reaction state, and chemical environment of molecules. In drug development, it is indispensable for structural elucidation, purity assessment, and studying

drug-receptor interactions. ^1H and ^{13}C NMR are particularly crucial for characterizing organic molecules by providing a map of the hydrogen and carbon skeletons, respectively.

Predicted ^1H and ^{13}C NMR Spectral Data for 2-Methyl-6-nitropyridine

The chemical shifts for **2-Methyl-6-nitropyridine** are predicted by considering the additive effects of the methyl ($-\text{CH}_3$) and nitro ($-\text{NO}_2$) groups on the pyridine ring. The electron-donating nature of the methyl group and the strong electron-withdrawing nature of the nitro group will significantly influence the chemical shifts of the aromatic protons and carbons.

Comparative Analysis

To understand the expected NMR spectrum of **2-Methyl-6-nitropyridine**, a comparison with the experimental data of 2-methylpyridine and 2-nitropyridine is presented below.

Table 1: ^1H NMR Data Comparison (in CDCl_3)

Compound	H-3 (ppm)	H-4 (ppm)	H-5 (ppm)	H-6 (ppm)	$-\text{CH}_3$ (ppm)
2-Methylpyridine	~7.12 (d)	~7.59 (t)	~7.08 (t)	~8.49 (d)	~2.53 (s)
2-Nitropyridine	~8.30 (dd)	~7.80 (td)	~7.40 (ddd)	~8.70 (dd)	-
2-Methyl-6-nitropyridine (Predicted)	~7.9 (d)	~7.7 (t)	~7.3 (d)	-	~2.6 (s)

Chemical shift values are approximate and can vary based on solvent and concentration. d: doublet, t: triplet, dd: doublet of doublets, td: triplet of doublets, ddd: doublet of doublet of doublets, s: singlet.

Table 2: ^{13}C NMR Data Comparison (in CDCl_3)

Compound	C-2 (ppm)	C-3 (ppm)	C-4 (ppm)	C-5 (ppm)	C-6 (ppm)	-CH ₃ (ppm)
2-Methylpyridine[1]	~157.9	~121.6	~136.2	~122.2	~149.2	~24.6
2-Nitropyridine	~150.1	~124.0	~136.5	~124.0	~150.1	-
2-Methyl-6-nitropyridine (Predicted)	~159	~123	~138	~119	~151	~25

Chemical shift values are approximate and can vary based on solvent and concentration.

Experimental Protocols

This section outlines a standard protocol for the acquisition of high-resolution ¹H and ¹³C NMR spectra, applicable to **2-Methyl-6-nitropyridine** and its analogues.

I. Sample Preparation

- Weighing: Accurately weigh approximately 5-15 mg of the high-purity sample.
- Solvent: Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃) containing 0.03% (v/v) Tetramethylsilane (TMS) as an internal standard.
- Dissolution: Ensure complete dissolution by gentle vortexing or sonication.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.

II. NMR Spectrometer Setup

- Instrument: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- Locking and Shimming: Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Tuning and Matching: Tune and match the probe for both ^1H and ^{13}C frequencies.

III. Data Acquisition Parameters

- ^1H NMR:
 - Pulse Sequence: Standard single-pulse experiment.
 - Spectral Width: ~16 ppm, centered around 8 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64.
- ^{13}C NMR:
 - Pulse Sequence: Proton-decoupled single-pulse experiment.
 - Spectral Width: ~240 ppm, centered around 120 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096.

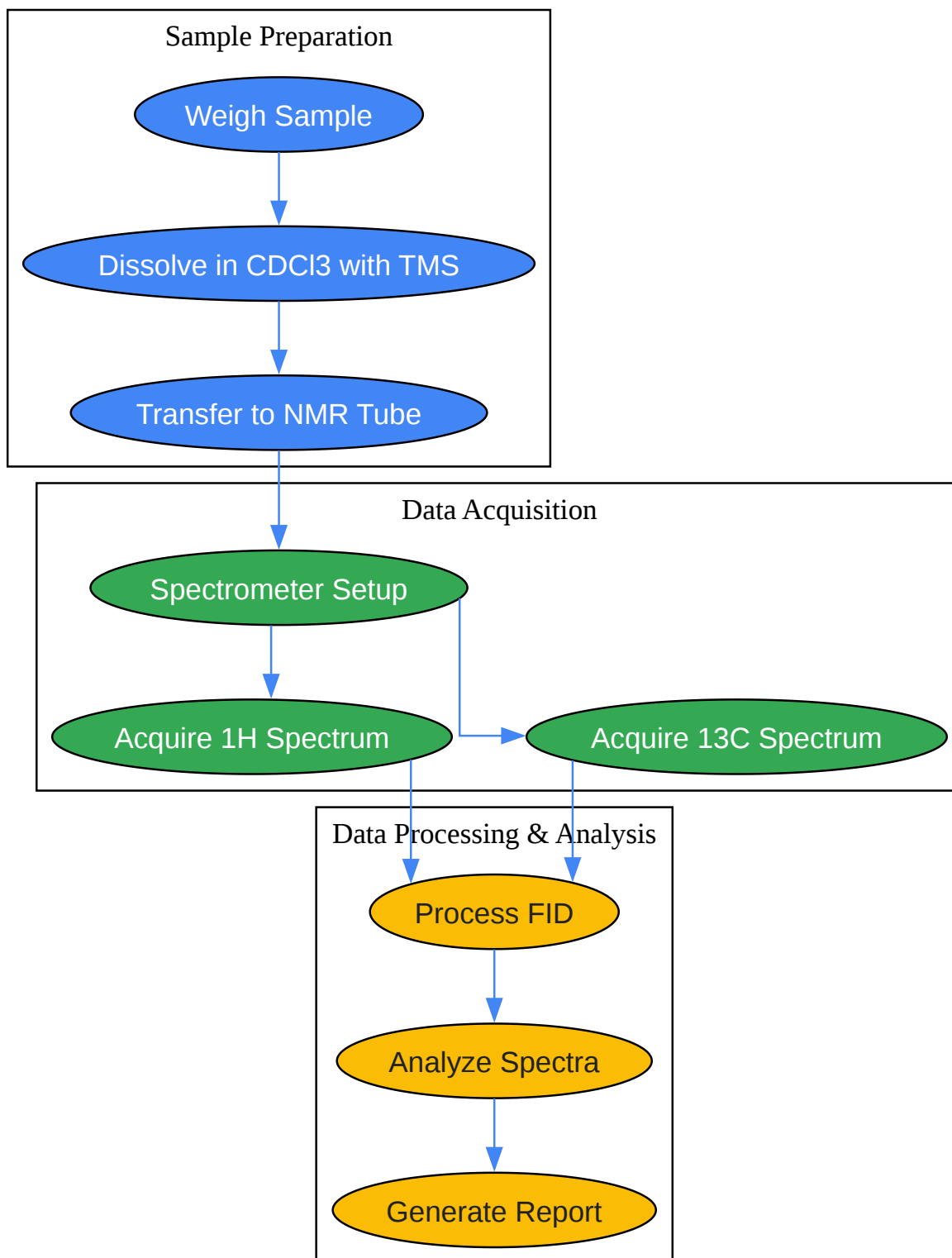
IV. Data Processing

- Apply Fourier transform to the acquired Free Induction Decays (FIDs).
- Phase and baseline correct the spectra.

- Calibrate the chemical shift scale using the TMS signal ($\delta = 0.00$ ppm).
- Integrate the signals in the ^1H spectrum and determine multiplicities and coupling constants.

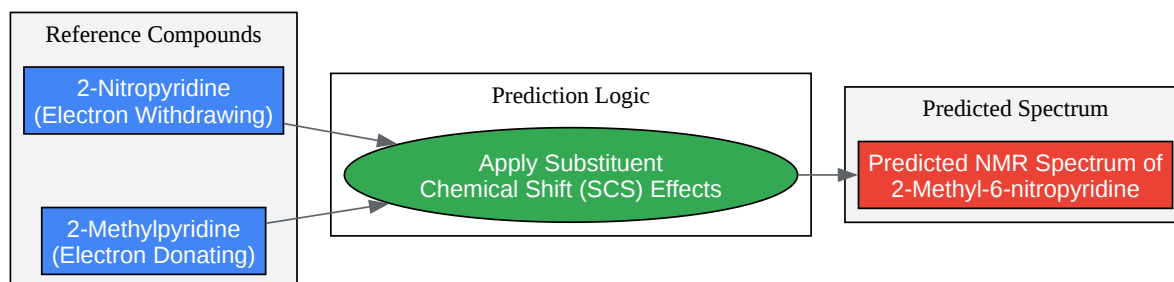
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the experimental workflow for NMR analysis and the logical relationship for predicting the chemical shifts of **2-Methyl-6-nitropyridine**.



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Caption: Experimental workflow for NMR characterization.



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Caption: Logical workflow for predicting NMR spectra.

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- 1. Human Metabolome Database: ¹³C NMR Spectrum (1D, 25.16 MHz, CDCl₃, experimental) (HMDB0061888) [hmdb.ca]
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